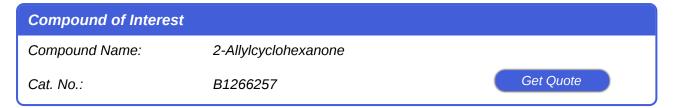


2-Allylcyclohexanone: A Technical Guide to Commercial Availability, Purity, and Analysis

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, purity specifications, and relevant experimental protocols for **2-allylcyclohexanone**. This information is intended to assist researchers, scientists, and professionals in drug development in sourcing and utilizing this chemical compound for their studies.

Commercial Availability

2-Allylcyclohexanone is readily available from several chemical suppliers in various quantities. The primary use of this chemical is for research and industrial purposes, and it is not intended for medical or consumer use.[1] Many suppliers require that orders be shipped to a laboratory or industrial facility.[1]

Below is a summary of some of the commercial suppliers and their offerings:



Supplier	Catalog Number	Available Quantities	Purity	Price (USD)	Lead Time
Sigma- Aldrich	405752	5 g	97%	\$141.00	Available to ship same day
TCI America	A2230	25 g	>97.0% (GC)	\$585.15	3-5 days
TCI India	A2230	5 g, 25 g	>97.0% (GC)	-	Dispatched same day from Hyderabad, 10-12 working days from Japan
CymitQuimic a	3B-A2230	5 g	>97.0% (GC)	€93.00	-

Note: Prices and availability are subject to change. Please refer to the supplier's website for the most current information.

Physicochemical Properties and Purity

2-Allylcyclohexanone is a colorless to light yellow or light orange liquid.[2] It is characterized as a β , γ -unsaturated ketone.[3][4] The compound is soluble in organic solvents with limited solubility in water.[2]

The following table summarizes the key physicochemical properties of **2-allylcyclohexanone**:



Property	Value		
CAS Number	94-66-6		
Molecular Formula	C ₉ H ₁₄ O		
Molecular Weight	138.21 g/mol [5]		
Boiling Point	94 °C at 23 mmHg[3][4]		
Density	0.927 g/mL at 25 °C[3][4]		
Refractive Index (n20/D)	1.469[3][4]		
Flash Point	113 °C (235.4 °F) - closed cup		
Appearance	Colorless to Light yellow to Light orange clear liquid		

Commercially available **2-allylcyclohexanone** typically has a purity of 97% or greater, as determined by Gas Chromatography (GC).[4][6]

Experimental Protocols Synthesis of 2-Allylcyclohexanone

A common method for the synthesis of **2-allylcyclohexanone** is the alkylation of cyclohexanone. One established procedure involves the following steps:[7]

- Preparation of Sodium Amide: Sodium is reacted with liquid ammonia in the presence of a ferric nitrate catalyst to form sodium amide.
- Formation of the Enolate: The freshly prepared sodium amide is added to a solution of cyclohexanone in dry ether. The mixture is heated under reflux to form the sodium enolate of cyclohexanone.
- Alkylation: The reaction mixture is cooled, and a solution of allyl bromide in anhydrous ether
 is added to alkylate the enolate.
- Workup and Isolation: The reaction is quenched with water, and the product is extracted with ether. The organic layer is washed and dried.



 Purification: The crude product is purified by fractional distillation under reduced pressure to yield pure 2-allylcyclohexanone.

Another detailed procedure involves the palladium-catalyzed asymmetric allylic alkylation of a preformed lithium enolate of cyclohexanone, which allows for the synthesis of enantiomerically enriched (R)- or (S)-2-allylcyclohexanone.[8][9]

Purification

Purification of **2-allylcyclohexanone** is typically achieved through distillation under reduced pressure.

- Fractional Distillation: The crude product can be fractionated using a heated column packed with glass helices to separate the desired product from unreacted starting materials and byproducts.[7]
- Kugelrohr Distillation: This technique is also used for purification, where the crude product is heated under vacuum and the pure product is collected in a cooled receiving flask.[8]
- Trap-to-Trap Distillation: This method is preferred for preventing partial racemization of enantiomerically enriched products. The crude product is heated under high vacuum, and the pure product is collected in a trap cooled to 0 °C.[8]

Analytical Methods for Quality Control

The purity and identity of **2-allylcyclohexanone** are confirmed using various analytical techniques.

- Gas Chromatography (GC): GC is the primary method used to determine the purity of 2-allylcyclohexanone.[6][10] For chiral compounds, specialized columns like Chiraldex G-TA can be used to determine the enantiomeric excess (ee).[10]
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is used to confirm the molecular weight and fragmentation pattern of the compound, further verifying its identity.[11][12]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR are used to elucidate the structure of the molecule.[5][10][13][14] Spectral data can be found in databases such as SpectraBase.[13]

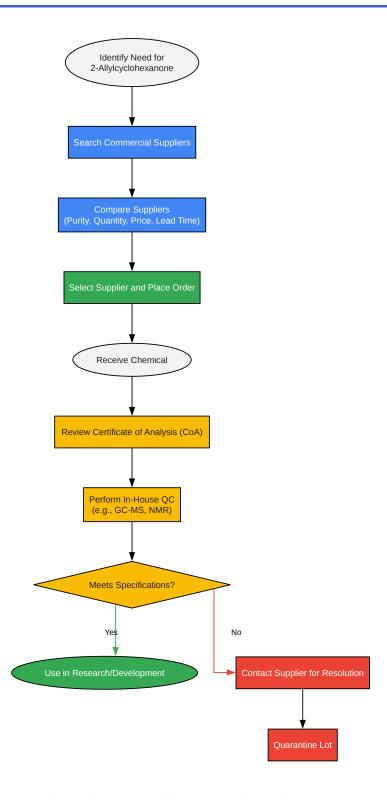


• Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule, such as the carbonyl (C=O) and alkene (C=C) groups.[5][10]

Logical Workflow for Procurement and Quality Assessment

The following diagram illustrates a logical workflow for researchers from the initial identification of the need for **2-allylcyclohexanone** to its final use in an experimental setting.





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Caption: Procurement and Quality Assessment Workflow for 2-Allylcyclohexanone.



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- To cite this document: BenchChem. [2-Allylcyclohexanone: A Technical Guide to Commercial Availability, Purity, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266257#commercial-availability-and-purity-of-2-allylcyclohexanone]

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